

# Personal protective equipment for handling 3,6-Dimethyldecane

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## Compound of Interest

Compound Name: 3,6-Dimethyldecane

Cat. No.: B102459

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## Essential Safety and Handling Guide for 3,6-Dimethyldecane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,6-Dimethyldecane** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **3,6-Dimethyldecane**
- CAS Number: 17312-53-7[1][2]
- Molecular Formula: C<sub>12</sub>H<sub>26</sub>[3]

## Immediate Safety and Hazard Information

**3,6-Dimethyldecane** is a flammable liquid and poses a significant aspiration hazard.[4] Repeated exposure may cause skin dryness or cracking.

Hazard Classification:

- Flammable Liquid: Category 3

- Aspiration Hazard: Category 1

#### Precautionary Statements:

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5] Keep the container tightly closed.[5] Ground and bond container and receiving equipment.[5] Use explosion-proof electrical, ventilating, and lighting equipment. Use only non-sparking tools.[5] Take precautionary measures against static discharge.[5] Wear protective gloves, eye protection, and face protection.[4]
- Response: If swallowed, immediately call a poison center or doctor. Do NOT induce vomiting.[4] If on skin or hair, take off immediately all contaminated clothing and rinse the skin with water.
- Storage: Store in a well-ventilated place. Keep cool.[4]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[4]

## Quantitative Data Summary

Property	Value
Molecular Weight	170.33 g/mol [3]
Flash Point	46 °C / 114.8 °F (for Decane, a similar hydrocarbon)[6]
Autoignition Temperature	210 °C / 410 °F (for Decane, a similar hydrocarbon)[6]
Explosion Limits (in air)	Lower: 0.7 vol %, Upper: 5.4 vol % (for Decane, a similar hydrocarbon)[6]

## Operational Plan: Step-by-Step Handling Procedure

### 1. Engineering Controls:

- Always handle **3,6-Dimethyldecane** in a well-ventilated area, preferably inside a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#)
- Ensure all equipment used for transferring the substance is properly grounded to prevent static discharge.[\[7\]](#)

## 2. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves. Nitrile or neoprene gloves are recommended for handling aliphatic hydrocarbons.[\[8\]](#)[\[9\]](#)
- Eye and Face Protection: Use safety glasses with side shields or chemical splash goggles. [\[8\]](#) A face shield may be required for splash hazards.[\[8\]](#)[\[10\]](#)
- Skin and Body Protection: Wear a lab coat or chemical-resistant coveralls.[\[10\]](#)
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a respirator with an appropriate organic vapor cartridge.

## 3. Handling and Storage:

- Keep the container tightly closed when not in use.[\[5\]](#)
- Store in a cool, dry, well-ventilated area designated for flammable liquids.[\[5\]](#)[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[6\]](#)
- Use only non-sparking tools when opening and handling containers.[\[5\]](#)[\[6\]](#)

# Disposal Plan: Step-by-Step Waste Management

## 1. Waste Identification and Collection:

- Collect waste **3,6-Dimethyldecane** in a designated, properly labeled, and sealed container. The container must be compatible with hydrocarbons.
- Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

## 2. Storage of Chemical Waste:

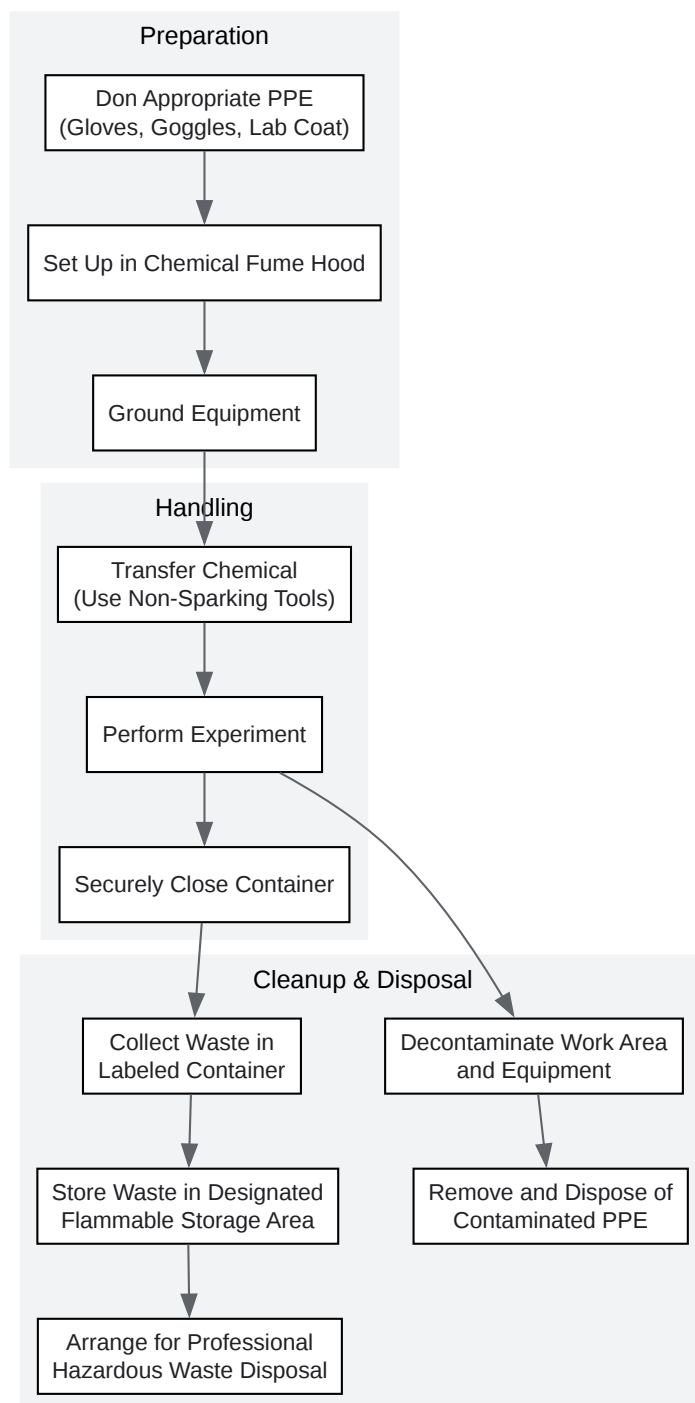
- Store the waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.
- The storage area must be designed for flammable liquids and be away from sources of ignition and incompatible materials like strong oxidizing agents.[\[6\]](#)

## 3. Final Disposal:

- Disposal must be carried out by a licensed hazardous waste disposal company.[\[7\]](#)
- Do not pour **3,6-Dimethyldecane** down the drain or dispose of it in regular trash.[\[6\]](#)[\[7\]](#)
- The primary method of disposal for this type of chemical is incineration at a permitted hazardous waste facility.[\[7\]](#)
- Provide the waste disposal company with a complete and accurate Safety Data Sheet (SDS) for the waste material.

# Experimental Workflow and Safety Procedures

## Workflow for Handling 3,6-Dimethyldecane

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Caption: A workflow diagram outlining the key steps for the safe handling and disposal of **3,6-Dimethyldecane**.

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